

A Critical Review of Sodium Sulfate Decahydrate in Latent Heat Storage Systems

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Compound of Interest

Compound Name: Sodium sulfate decahydrate

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Sodium sulfate decahydrate (SSD), also known as Glauber's salt, is an inorganic salt hydrate that has garnered significant attention as a phase change material (PCM) for latent heat storage applications. Its appeal lies in a combination of a suitable phase transition temperature for applications like solar heating and building energy conservation, a high latent heat of fusion, and low cost.^{[1][2]} However, inherent challenges such as supercooling and phase segregation have historically hindered its widespread adoption. This guide provides a critical comparison of SSD with other common PCMs, supported by experimental data and protocols.

Performance Comparison of Phase Change Materials

The selection of a PCM is dictated by the specific requirements of the thermal energy storage application. Key thermophysical properties include the melting temperature, latent heat of fusion, thermal conductivity, and density. The table below presents a comparison of **sodium sulfate decahydrate** with other commonly used organic and inorganic PCMs.

Property	Sodium Sulfate Decahydrate (Inorganic)	Calcium Chloride Hexahydrate (Inorganic)	Paraffin Wax (Organic)	Fatty Acids (Organic)
Melting Temperature (°C)	32.4[1][2]	29.3[3]	20 - 70	30 - 65[4]
Latent Heat of Fusion (kJ/kg)	>200[1]	~182[3]	150 - 250[5]	153 - 182[4]
Thermal Conductivity (W/m·K)	~0.5[6]	~1.09 (solid)	~0.2	~0.14 - 0.18
Density (kg/m ³)	1464 (solid)	1710 (solid)	~900 (solid)	~920 (solid)
Supercooling	Severe[1][7][8]	Significant[3]	Little to none[5]	Little to none[4][9]
Phase Segregation	Severe[1][7]	Yes[10]	No	No[4][9]
Corrosiveness	Corrosive to some metals	Corrosive to some metals[11]	Non-corrosive	Low corrosion activity[9][12]
Flammability	Non-flammable[5]	Non-flammable[5]	Flammable[5]	Flammable

Critical Analysis of Sodium Sulfate Decahydrate

Advantages:

- **High Latent Heat Storage Capacity:** SSD boasts a high latent heat of fusion, allowing it to store significant amounts of thermal energy during its phase transition.[1]
- **Appropriate Transition Temperature:** Its melting point of 32.4°C is well-suited for low-temperature applications such as solar space heating and passive building thermal regulation.[1][2]

- **Cost-Effectiveness and Availability:** As a widely available and inexpensive material, SSD is an economically attractive option for large-scale thermal energy storage.[1]
- **Non-Flammability:** Being an inorganic salt hydrate, it is non-flammable, which is a significant safety advantage over organic PCMs like paraffin waxes.[5]

Disadvantages:

- **Supercooling:** SSD has a strong tendency to supercool, meaning it cools below its freezing point without solidifying.[1][7][8] This delays the release of the stored latent heat, making the system unreliable. The addition of nucleating agents like borax can mitigate this issue.[13][14]
- **Phase Segregation:** Upon melting, SSD undergoes incongruent melting, leading to the formation of anhydrous sodium sulfate which settles at the bottom of the container.[1][7] This phase separation is a major drawback as it results in a progressive loss of latent heat storage capacity over repeated thermal cycles. Thickeners and gelling agents can be added to suspend the anhydrous salt and prevent segregation.
- **Low Thermal Conductivity:** Like many PCMs, SSD has a low thermal conductivity, which impedes the rate of heat transfer during both charging and discharging cycles.[6] The incorporation of high-conductivity materials like expanded graphite can enhance its thermal performance.[6]
- **Corrosiveness:** Salt hydrates can be corrosive to certain metals, necessitating careful selection of containment materials.

Comparative Alternatives

- **Other Inorganic Salt Hydrates:** Materials like calcium chloride hexahydrate offer similar advantages of high latent heat and non-flammability.[3][5] However, they also suffer from supercooling and phase segregation issues.[3][10]
- **Organic PCMs:** Paraffin waxes and fatty acids are common organic alternatives.[5] Their main advantages are congruent melting (no phase segregation), negligible supercooling, and chemical stability.[4][5][9] However, they generally have lower latent heat storage densities

and thermal conductivities compared to salt hydrates and are flammable.[5] Fatty acids are also derived from renewable sources.[9]

Experimental Protocols

The characterization of PCMs involves several key experiments to determine their suitability for a specific application.

1. Thermal Analysis using Differential Scanning Calorimetry (DSC)

- Objective: To determine the melting temperature, latent heat of fusion, and specific heat capacity of the PCM.
- Methodology:
 - A small, weighed sample (typically 5-10 mg) of the PCM is hermetically sealed in an aluminum pan.
 - An empty sealed pan is used as a reference.
 - The sample and reference pans are placed in the DSC furnace.
 - The furnace is heated and cooled at a controlled rate (e.g., 5-10 °C/min) over a temperature range that encompasses the phase transition of the PCM.
 - The heat flow to or from the sample relative to the reference is measured as a function of temperature.
 - The melting temperature is determined from the peak of the endothermic melting curve, and the latent heat of fusion is calculated from the area under the peak.

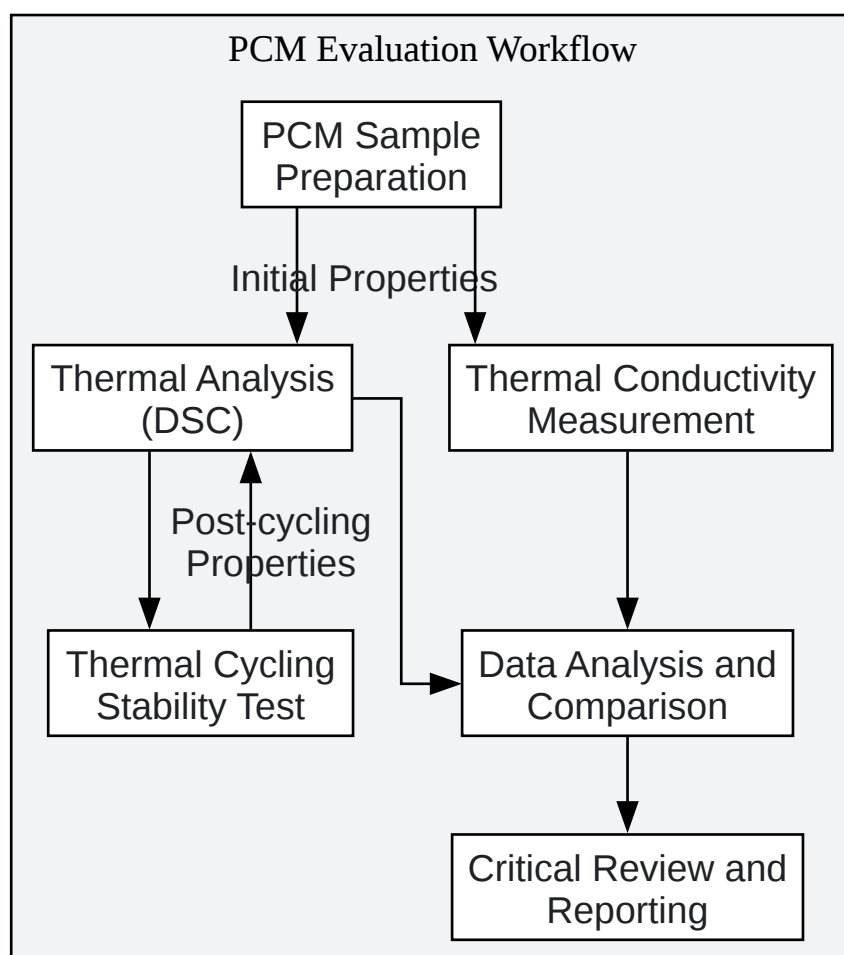
2. Thermal Cycling Stability Test

- Objective: To evaluate the long-term performance and stability of the PCM after repeated melting and freezing cycles.
- Methodology:

- A larger sample of the PCM is placed in a sealed container.
- The sample is subjected to a large number of thermal cycles (e.g., 100 to 1000 cycles) by repeatedly heating it above its melting point and cooling it below its freezing point.
- The thermal properties (melting temperature and latent heat of fusion) of the PCM are measured using DSC after a certain number of cycles.
- A significant decrease in the latent heat of fusion indicates degradation, often due to phase segregation.[\[7\]](#)

3. Thermal Conductivity Measurement

- Objective: To measure the thermal conductivity of the PCM in both its solid and liquid states.
- Methodology:
 - The transient plane source (TPS) method or a guarded hot plate apparatus is commonly used.
 - For the TPS method, a sensor is placed in the center of the PCM sample.
 - A short electrical pulse is sent through the sensor, causing a temperature increase.
 - The temperature rise of the sensor is recorded over time, and the thermal conductivity is calculated from this data.
 - Measurements are taken at temperatures below and above the melting point to determine the thermal conductivity in both phases.



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Caption: Experimental workflow for the evaluation of Phase Change Materials.

In conclusion, while **sodium sulfate decahydrate** presents an economically compelling option for latent heat storage with its high energy density, its practical application is fraught with challenges, primarily supercooling and phase segregation. For researchers and professionals in drug development and other fields requiring precise thermal control, these drawbacks may render it unsuitable without significant modification. Organic PCMs like fatty acids, despite their lower storage density, offer more reliable and stable performance. Future research into novel composites and encapsulation techniques for SSD may yet overcome its limitations and unlock its full potential.

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- To cite this document: BenchChem. [A Critical Review of Sodium Sulfate Decahydrate in Latent Heat Storage Systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196930#a-critical-review-of-sodium-sulfate-decahydrate-in-latent-heat-storage-systems]

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